

Introduction to Sodium Laureth Sulfate (SLES) and its Critical Micelle Concentration (CMC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TEXAPON EVR*

Cat. No.: *B1169755*

[Get Quote](#)

Sodium Laureth Sulfate (SLES), an anionic surfactant, is a fundamental component in a vast array of personal care and cleaning products.[1][2] Its chemical structure consists of a hydrophobic alkyl tail (typically C12, derived from dodecyl alcohol), a hydrophilic sulfate head group, and a chain of ethoxy (EO) groups situated between the tail and head. This amphiphilic nature drives its surface-active properties.[1][2] When introduced into an aqueous solution, SLES molecules initially adsorb at the air-water interface, effectively reducing the surface tension.[3]

As the concentration of SLES increases, a pivotal threshold is reached known as the Critical Micelle Concentration (CMC). The CMC is defined as the specific concentration at which the surfactant monomers begin to spontaneously self-assemble into organized aggregates called micelles.[4][5][6] Below the CMC, SLES primarily exists as individual molecules (monomers), but above this concentration, the system contains both monomers and micelles in a dynamic equilibrium.[4][7] A knowledge of the CMC is crucial for formulation science, as it dictates the concentration required for properties like detergency, emulsification, and solubilization, which are vital in drug development and scientific research.[3][4][6]

The Process of Micellization

The formation of micelles is a thermodynamically driven process governed by the hydrophobic effect. The hydrophobic tails of the SLES monomers have a low affinity for the polar water molecules surrounding them. By aggregating, they can sequester their hydrophobic tails into the core of the micelle, minimizing their contact with water. Simultaneously, the hydrophilic

sulfate head groups form the outer shell, or corona, of the micelle, maintaining favorable interactions with the aqueous environment.[8]

This aggregation only occurs above the CMC, a point where the interface is saturated with surfactant molecules and the addition of further monomers leads to a decrease in the system's free energy through micelle formation rather than further reduction of surface tension.[8] The Gibbs free energy of micellization is negative, indicating that the process is spontaneous.[9]



[Click to download full resolution via product page](#)

A diagram illustrating the behavior of SLES molecules as concentration increases past the CMC.

Factors Influencing the CMC of SLES

The precise CMC value for SLES is not fixed; it is highly sensitive to both the molecular structure of the surfactant and the properties of the aqueous medium.[8] Understanding these factors is critical for controlling and predicting surfactant behavior in various formulations.

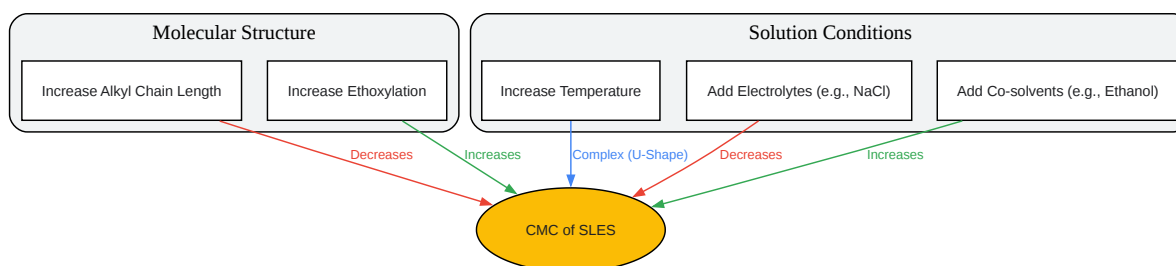
Molecular Structure

- **Alkyl Chain Length:** An increase in the length of the hydrophobic alkyl chain leads to a logarithmic decrease in the CMC.[10] A longer chain enhances the molecule's hydrophobicity, making it less soluble in water and promoting aggregation at lower concentrations.[10]
- **Degree of Ethoxylation (EO Groups):** The number of ethoxy groups in the SLES molecule has a significant impact. Increasing the number of EO groups generally increases the hydrophilicity of the surfactant, which in turn tends to increase the CMC.[11] However, the

effect can be non-monotonic.[12] The ethoxy groups also increase the space occupied by the head group, which can influence micelle shape and packing.[13]

Solution Conditions

- **Temperature:** For ionic surfactants like SLES, the relationship between temperature and CMC is often non-linear, exhibiting a U-shaped curve.[14] Initially, as temperature rises, the CMC tends to decrease.[14][15] This is because increased thermal energy helps to disrupt the structured water molecules around the hydrophobic tails, favoring micellization. However, beyond a certain temperature (the minimum of the U-curve), a further increase in temperature can disrupt the micelles themselves, leading to an increase in the CMC.[15][16]
- **Presence of Electrolytes:** The addition of electrolytes, such as sodium chloride (NaCl), to a solution of SLES causes a significant decrease in the CMC.[10][17] The added counterions (e.g., Na⁺) effectively shield the electrostatic repulsion between the negatively charged sulfate head groups in the micelle corona.[16][17] This reduction in repulsion allows the surfactant molecules to aggregate more easily, thus lowering the concentration required for micelle formation.[10][18]
- **Co-solvents and Additives:** The presence of organic molecules, like alcohols, can alter the CMC. Short-chain alcohols (e.g., ethanol) can increase the CMC by increasing the solubility of the surfactant monomers in the bulk solution.[10][19] Conversely, some additives can incorporate into the micelles or alter solvent properties in ways that may decrease the CMC.[20]



[Click to download full resolution via product page](#)

Key factors that influence the Critical Micelle Concentration (CMC) of SLES.

Quantitative CMC Data for SLES

The CMC of SLES can vary significantly based on its purity, degree of ethoxylation, and the precise conditions of the measurement. Commercial SLES products often have a distribution of ethoxy chain lengths.[6] The following table summarizes representative CMC values.

Surfactant	Temperature (°C)	Medium	CMC (mM)	Reference
Sodium Lauryl Sulfate (SLS)	25	Water	8.2	[9]
Sodium Laureth Sulfate (SLES)	25	Water	~5.2 (0.15 wt%)	[21]
SLES (n=1)	25	Water	~2.3	[6]
SLES (n=2)	25	Water	~1.3	[6]
SLES (n=3)	25	Water	~1.0	[6]
SLS	30	Water	~8.3	[19]
SLS	30	10% Ethanol	~7.6	[19]
SLS	30	20% Ethanol	~6.9	[19]

Note: Sodium Lauryl Sulfate (SLS) is the unethoxylated precursor to SLES and is included for comparison. The CMC generally decreases with the initial addition of ethoxy groups.

Experimental Protocols for CMC Determination

Several well-established experimental techniques are used to determine the CMC of surfactants. These methods rely on detecting the sharp change in a particular physicochemical property of the solution that occurs at the onset of micellization.[7]

Surface Tensiometry

- Principle: This is one of the most direct methods for CMC determination. As surfactant concentration increases, monomers adsorb at the air-water interface, causing a decrease in surface tension. Once micelles begin to form at the CMC, the monomer concentration in the bulk solution remains relatively constant, and thus the surface tension also plateaus.[3][5]
- Experimental Protocol:
 - A series of aqueous solutions of SLES with progressively increasing concentrations are prepared.
 - The surface tension of each solution is measured at a constant temperature using a tensiometer, commonly employing the Du Noüy ring or Wilhelmy plate method.
 - A plot of surface tension versus the logarithm of the surfactant concentration is generated.
 - The plot will typically show two linear regions. The CMC is determined from the concentration at the intersection point of the regression lines drawn through these two regions.[3]

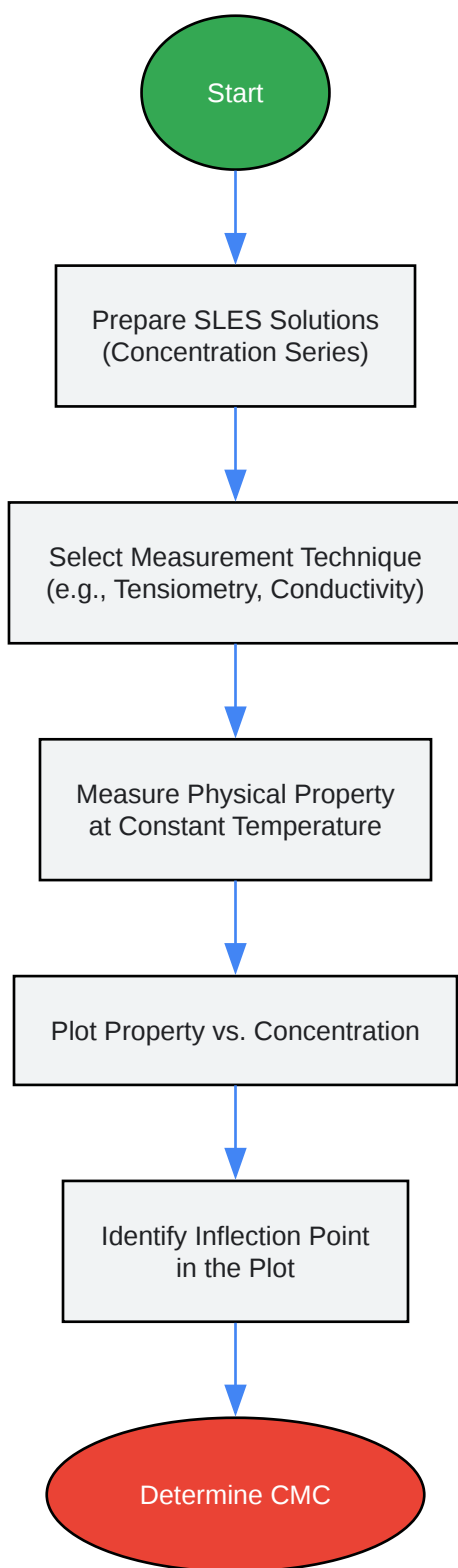
Conductivity Measurement

- Principle: This method is suitable for ionic surfactants like SLES. Below the CMC, SLES exists as individual ions (dodecyl ethoxy sulfate anion and a counter-ion, e.g., Na⁺), and the specific conductivity increases linearly with concentration. Above the CMC, the newly added surfactant molecules form micelles. Micelles are much larger aggregates and are less mobile than free ions; additionally, they bind a fraction of the counterions.[5] This leads to a decrease in the slope of the conductivity versus concentration plot.[5][19]
- Experimental Protocol:
 - A stock solution of SLES is prepared and used to create a series of dilutions of known concentrations.
 - The specific conductance of each solution is measured using a calibrated conductivity meter at a controlled temperature.
 - A graph of specific conductance versus SLES concentration is plotted.

- The graph will exhibit two linear portions with different slopes. The concentration at the point of intersection (the "break point") corresponds to the CMC.^{[5][19]}

Fluorescence Spectroscopy

- Principle: This highly sensitive method utilizes a hydrophobic fluorescent probe, such as pyrene. In a polar environment like water, pyrene exhibits specific fluorescence characteristics. When micelles form, the hydrophobic pyrene molecules partition into the non-polar, hydrocarbon-like core of the micelles.^[5] This change in the microenvironment of the probe leads to a distinct shift in its fluorescence spectrum, which can be precisely measured.^{[5][22]}
- Experimental Protocol:
 - A series of SLES solutions of varying concentrations is prepared. A very small, constant amount of the fluorescent probe (e.g., pyrene) is added to each solution.
 - The solutions are allowed to equilibrate.
 - The fluorescence emission spectrum of each sample is recorded using a spectrofluorometer.
 - A specific feature of the spectrum that is sensitive to solvent polarity (e.g., the ratio of the intensity of the first and third vibronic peaks, I_1/I_3 , for pyrene) is plotted against the surfactant concentration.
 - The resulting plot is typically sigmoidal, and the CMC is determined from the midpoint of the transition.



[Click to download full resolution via product page](#)

A generalized workflow for the experimental determination of the CMC.

Conclusion

The Critical Micelle Concentration is a fundamental parameter that defines the behavior of Sodium Laureth Sulfate in aqueous solutions. It marks the transition from individual monomeric species to the formation of self-assembled micellar structures, unlocking the surfactant's full potential for cleaning, solubilization, and emulsification. As demonstrated, the CMC is not a single value but is dynamically influenced by the surfactant's molecular architecture—notably the alkyl chain length and degree of ethoxylation—and by solution conditions such as temperature and the presence of electrolytes. For researchers, scientists, and drug development professionals, a thorough understanding and precise determination of the CMC using reliable methods like tensiometry and conductometry are essential for designing effective formulations and predicting their performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How to Make SLES Liquid: A Comprehensive Guide to the Manufacturing Process - Henan Chemger Group Corporation [chemger.com]
- 2. youtube.com [youtube.com]
- 3. Critical micelle concentration (CMC) and surfactant concentration | KRÜSS Scientific [kruss-scientific.com]
- 4. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 5. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 9. journals.library.ualberta.ca [journals.library.ualberta.ca]
- 10. pharmacy180.com [pharmacy180.com]
- 11. researchgate.net [researchgate.net]

- 12. researchgate.net [researchgate.net]
- 13. Studying the Structure of Sodium Lauryl Ether Sulfate Solutions Using Dissipative Particle Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 14. scialert.net [scialert.net]
- 15. How does temperature affect the critical micelle concentration (CMC) of the common ionic surface active agent (surfactant) sodium dodecyl sulfate measured by using the change in the rate of conductivity as concentration is increased? | Chemistry HL's Sample Internal Assessment | Nail IB® [nailib.com]
- 16. What are the factors affecting critical micelle concentration (CMC)? | AAT Bioquest [aatbio.com]
- 17. Effects of surfactant and electrolyte concentrations on bubble formation and stabilization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. chemijournal.com [chemijournal.com]
- 20. researchgate.net [researchgate.net]
- 21. chemistryconnection.com [chemistryconnection.com]
- 22. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Introduction to Sodium Laureth Sulfate (SLES) and its Critical Micelle Concentration (CMC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169755#critical-micelle-concentration-of-sodium-laureth-sulfate-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com